

Chemical structure of 3-[(2-Ethoxyethoxy)methyl]piperidine

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Compound of Interest

Compound Name: 3-[(2-Ethoxyethoxy)methyl]piperidine

CAS No.: 868067-33-8

Cat. No.: B3161110

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Technical Monograph: 3-[(2-Ethoxyethoxy)methyl]piperidine

Structure, Synthesis, and Application in Medicinal Chemistry

Executive Summary

This technical guide analyzes **3-[(2-Ethoxyethoxy)methyl]piperidine**, a functionalized heterocyclic building block increasingly utilized in modern drug discovery. Characterized by a piperidine core substituted at the C3 position with a diethylene glycol monoethyl ether moiety, this molecule represents a strategic fusion of a privileged pharmacophore (piperidine) with a solubility-enhancing "mini-PEG" tail.

This guide is designed for medicinal chemists and process scientists, detailing the molecule's physicochemical profile, synthetic accessibility, and utility as a scaffold for modulating lipophilicity and metabolic stability in lead optimization.

Part 1: Structural Anatomy & Physicochemical Profile

Molecular Architecture

The molecule consists of two distinct functional domains:

- **The Piperidine Core (Secondary Amine):** A saturated N-heterocycle acting as a hydrogen bond donor/acceptor and a basic center (pKa ~10-11). The C3-substitution creates a chiral center, offering stereochemical vectors for binding affinity.
- **The (2-Ethoxyethoxy)methyl Tail:** A short polyethylene glycol (PEG)-like chain. This ether-rich appendage introduces flexibility and hydrophilicity without introducing significant steric bulk or reactive centers.

Predicted Physicochemical Properties

Data estimated based on structural activity relationships (SAR) of homologous piperidine ethers.

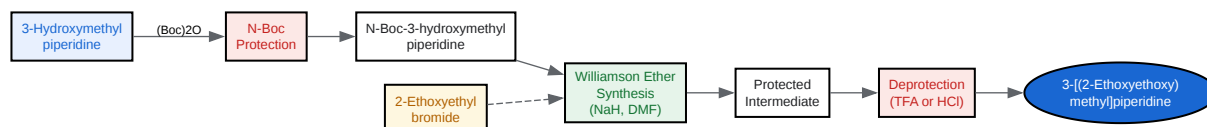
Property	Value (Approx.)	Significance in Drug Design
Molecular Formula	C ₁₀ H ₂₁ NO ₂	Fragment-based drug design compliant.
Molecular Weight	187.28 g/mol	Low MW allows room for further functionalization.
cLogP	0.8 – 1.2	Moderate lipophilicity; the ether chain lowers LogP compared to alkyl analogs.
TPSA	~40-50 Å ²	Good membrane permeability profile.
H-Bond Donors	1 (NH)	Key interaction point for target binding or further derivatization.
H-Bond Acceptors	3 (N, 2x O)	Enhances aqueous solubility via water solvation.
pKa (Conj. Acid)	~10.5	Typical for secondary aliphatic amines; exists as cation at physiological pH.

Part 2: Synthetic Methodologies

Retrosynthetic Analysis

Access to **3-[(2-Ethoxyethoxy)methyl]piperidine** is typically achieved via the functionalization of 3-hydroxymethylpiperidine or 3-chloromethylpiperidine. The nitrogen atom requires protection (e.g., Boc, Cbz) to prevent N-alkylation side reactions.

Visualization: Synthetic Pathway (Graphviz)



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Figure 1: Standard synthetic route via Williamson Ether Synthesis starting from commercially available precursors.

Part 3: Experimental Protocol (Detailed Methodology)

Objective: Synthesis of **3-[(2-Ethoxyethoxy)methyl]piperidine** via etherification.

Precursor: tert-butyl 3-(hydroxymethyl)piperidine-1-carboxylate.

Step 1: O-Alkylation (Williamson Ether Synthesis)

- Setup: Flame-dry a 250 mL round-bottom flask equipped with a magnetic stir bar and nitrogen inlet.
- Solvation: Dissolve tert-butyl 3-(hydroxymethyl)piperidine-1-carboxylate (1.0 eq) in anhydrous DMF (0.2 M concentration). Cool to 0°C in an ice bath.
- Deprotonation: Carefully add Sodium Hydride (NaH, 60% dispersion in oil, 1.2 eq) portion-wise. Evolution of H₂ gas will occur.
 - Critical Control: Allow stirring at 0°C for 30 mins, then warm to Room Temperature (RT) for 30 mins to ensure complete alkoxide formation.
- Alkylation: Cool back to 0°C. Add 2-ethoxyethyl bromide (1.2 eq) dropwise via syringe.
- Reaction: Warm to RT and stir for 12–18 hours. Monitor via TLC (Solvent: Hexane/EtOAc) or LC-MS.

- Workup: Quench carefully with saturated NH_4Cl solution. Extract with EtOAc (3x). Wash combined organics with water (5x) to remove DMF, then brine. Dry over MgSO_4 and concentrate.
- Purification: Flash column chromatography (Silica gel, Hexane/EtOAc gradient).

Step 2: N-Deprotection

- Acidolysis: Dissolve the intermediate in DCM. Add TFA (20% v/v) or 4M HCl in Dioxane at 0°C .
- Stir: Allow to warm to RT and stir for 2–4 hours until Starting Material (SM) is consumed.
- Isolation: Concentrate in vacuo.
 - Free Base Generation: Redissolve residue in DCM, wash with saturated NaHCO_3 , dry over Na_2SO_4 , and concentrate to yield the title compound as a pale yellow oil.

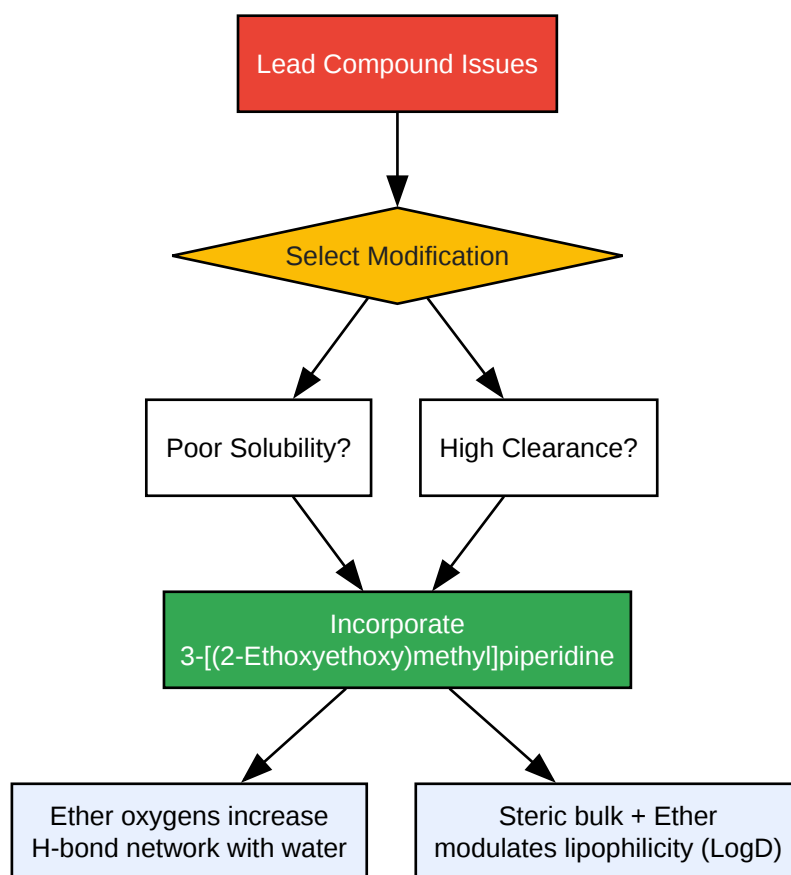
Part 4: Medicinal Chemistry Applications[1][2][3][4]

The "Mini-PEG" Effect

The inclusion of the (2-ethoxyethoxy)methyl chain is a deliberate medicinal chemistry strategy known as "mini-PEGylation."

- Solubility: The ether oxygens act as hydrogen bond acceptors, interacting with water molecules to increase aqueous solubility compared to a simple propyl or butyl chain.
- Metabolic Stability: Unlike alkyl chains which are prone to rapid CYP450-mediated oxidation, the ether linkage is generally more robust, though O-dealkylation is a potential metabolic soft spot to monitor.
- Conformational Flexibility: The chain allows the terminal ethoxy group to adopt multiple conformations, potentially filling hydrophobic pockets in target proteins (e.g., GPCRs, Kinases).

Decision Framework for Scaffold Selection



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Figure 2: Strategic decision tree for utilizing this scaffold in Lead Optimization.

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